

Personal protective equipment for handling 6-Aminoquinoline

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Compound of Interest

Compound Name: 6-Aminoquinoline

Cat. No.: B144246

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Essential Safety and Handling Guide for 6-Aminoquinoline

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **6-Aminoquinoline**, a crucial biochemical reagent in life science research.[1][2] Adherence to these guidelines is critical to mitigate risks and ensure a safe laboratory environment.

Hazard Identification and Classification

6-Aminoquinoline is classified as a hazardous substance. It is known to cause skin and serious eye irritation.[3][4] It may also be harmful if swallowed, inhaled, or comes into contact with skin. Some sources indicate it may cause respiratory irritation.

GHS Hazard Statements:

- H302: Harmful if swallowed
- H311: Toxic in contact with skin
- H315: Causes skin irritation
- H319: Causes serious eye irritation

- H332: Harmful if inhaled
- H335: May cause respiratory irritation

Physical and Chemical Properties

A summary of the key physical and chemical properties of **6-Aminoquinoline** is provided in the table below.

Property	Value
Appearance	Grey to dark yellow to brown crystalline powder
Molecular Formula	C ₉ H ₈ N ₂
Molecular Weight	144.17 g/mol
Melting Point	115 - 119 °C
Boiling Point	192 - 195 °C @ 14 mmHg
Solubility	Soluble in Methanol

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure when handling **6-Aminoquinoline**. The following table summarizes the recommended PPE.

Protection Type	Equipment	Specification	Purpose
Eye and Face Protection	Safety Goggles and/or Face Shield	Chemical splash goggles compliant with EN166 or OSHA 29 CFR 1910.133.	To protect against splashes and airborne particles causing serious eye damage.
Skin and Body Protection	Chemical-Resistant Lab Coat or Coveralls	Wear appropriate protective clothing to prevent skin exposure.	To prevent skin contact which may cause irritation.
Hand Protection	Chemical-Resistant Gloves	Wear appropriate protective gloves. Nitrile or neoprene gloves are suitable.	To protect hands from direct contact and potential skin irritation.
Respiratory Protection	Air-Purifying Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator with particulate filter is recommended if dust is generated or if working in poorly ventilated areas.	To prevent respiratory tract irritation from dust or aerosols.

Operational and Handling Protocols

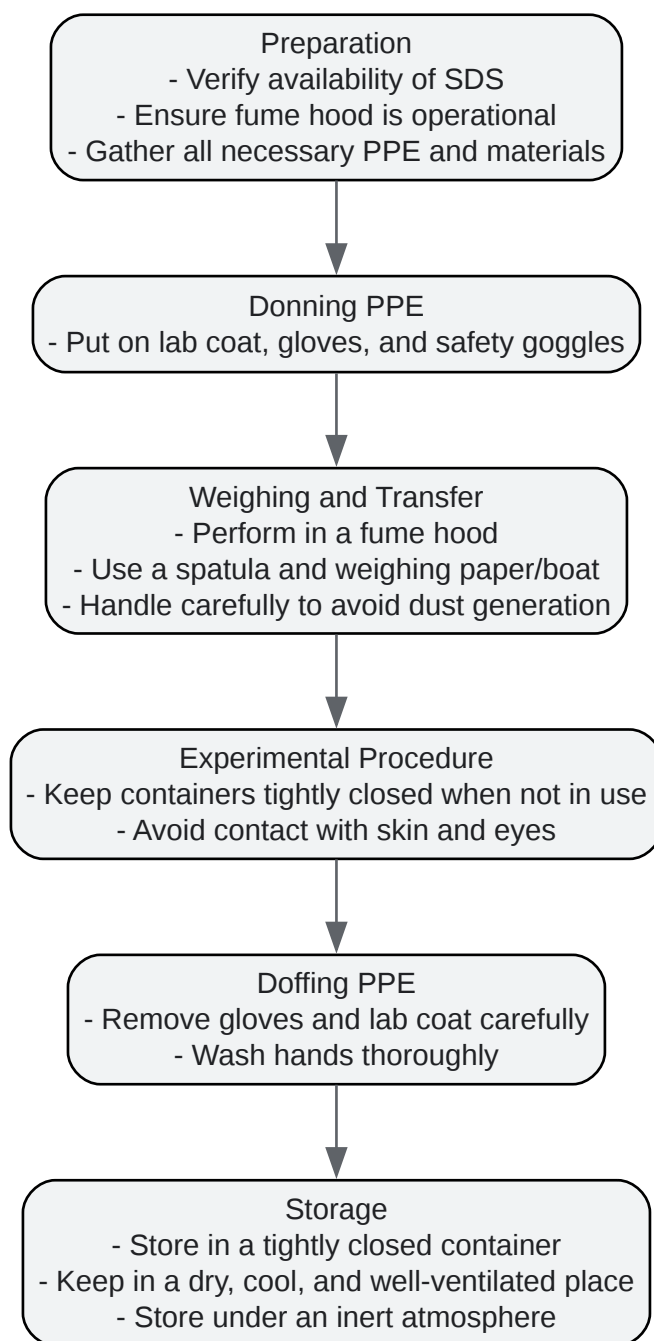
A systematic workflow is crucial for minimizing risks associated with handling **6-Aminoquinoline**.

Engineering Controls

- Fume Hood: Always handle **6-Aminoquinoline** inside a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure the laboratory is well-ventilated.

Safe Handling Workflow

The following diagram illustrates the procedural steps for the safe handling of **6-Aminoquinoline**.



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*Safe handling workflow for **6-Aminoquinoline**.*

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

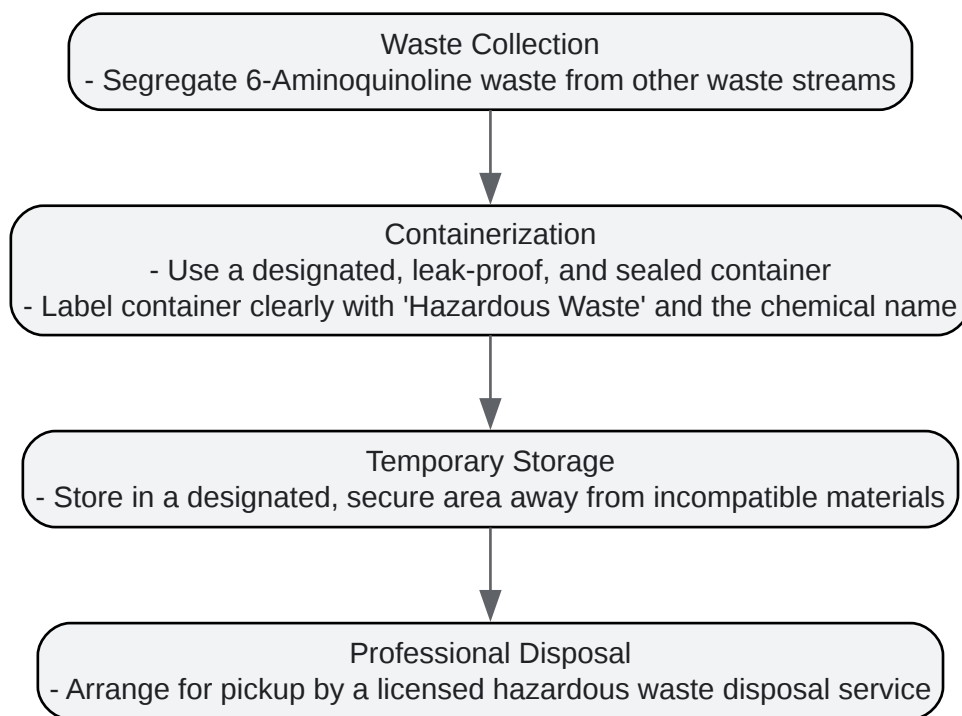
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.

Disposal Plan

Proper disposal of **6-Aminoquinoline** and its contaminated materials is essential to prevent environmental contamination and ensure safety.

- Waste Classification: **6-Aminoquinoline** is considered hazardous waste.
- Containment: Collect waste in a suitable, closed, and properly labeled container.
- Disposal Method: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations. Do not dispose of down the drain.

The following diagram outlines the waste disposal workflow.



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*Waste disposal workflow for **6-Aminoquinoline**.*

By adhering to these safety and handling protocols, researchers can minimize the risks associated with **6-Aminoquinoline** and maintain a safe and productive laboratory environment.

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